

Application Notes and Protocols for Immunoprecipitation of cIAP1 Ternary Complexes

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Compound of Interest

Compound Name: *cIAP1 Ligand-Linker Conjugates 3*

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Introduction

Cellular Inhibitor of Apoptosis Protein 1 (cIAP1), also known as BIRC2, is a key regulator of cellular signaling pathways that control inflammation, immunity, and cell survival. As an E3 ubiquitin ligase, cIAP1 is a critical component of multi-protein complexes that modulate the activity of key signaling nodes. Of particular interest are cIAP1 ternary complexes, which are dynamic assemblies of three or more proteins that come together to execute specific cellular functions. A well-characterized example is the complex formed by cIAP1, TNF receptor-associated factor 2 (TRAF2), and NF- κ B-inducing kinase (NIK), which plays a pivotal role in the regulation of the non-canonical NF- κ B signaling pathway.

These application notes provide a comprehensive guide to the immunoprecipitation of endogenous cIAP1 ternary complexes, a crucial technique for studying their composition, regulation, and function. The protocols and data presented herein are intended to aid researchers in the successful isolation and characterization of these important signaling hubs.

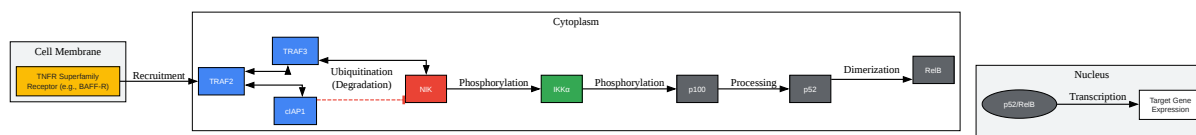
Data Presentation: cIAP1 Ternary Complex Components

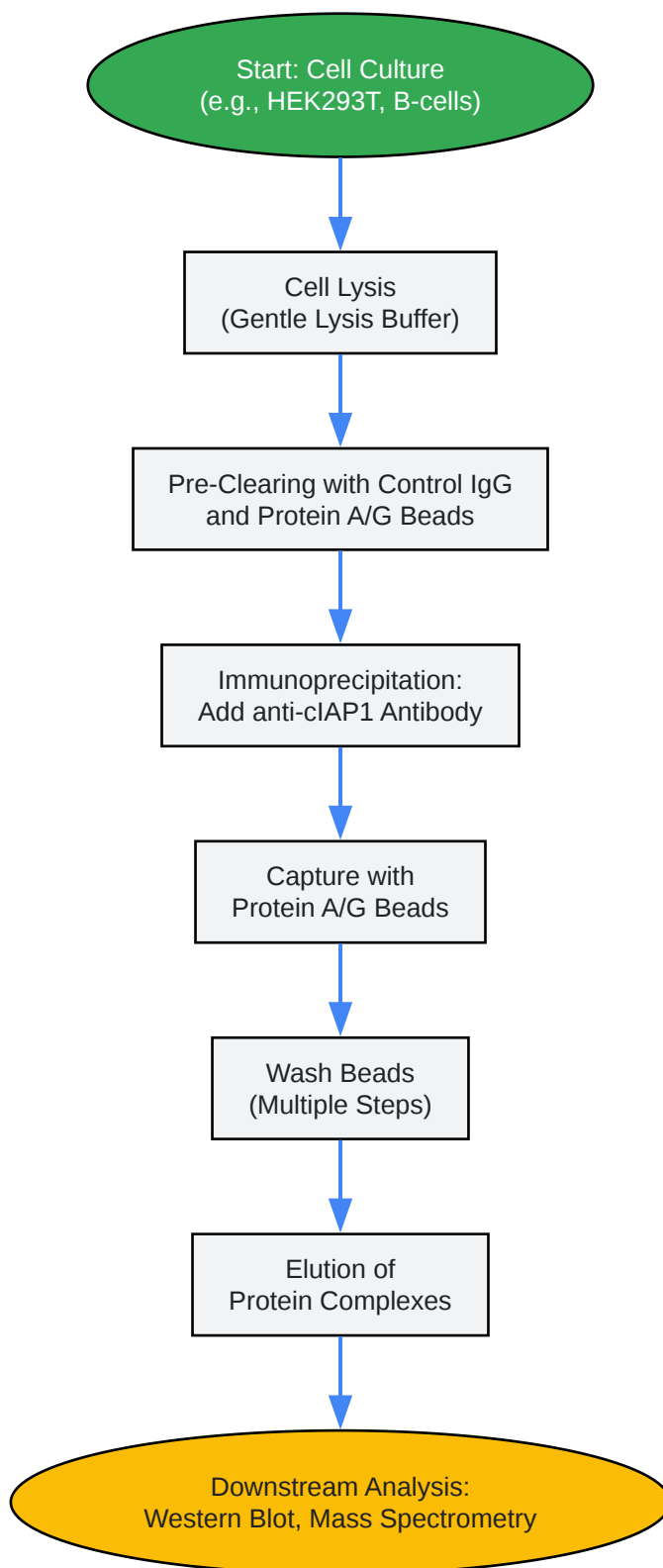
While precise quantitative data such as binding affinities and stoichiometry for endogenous cIAP1 ternary complexes are not extensively documented in the literature, qualitative and semi-quantitative information can be derived from co-immunoprecipitation and mass spectrometry studies. The following table summarizes the key components of a well-studied cIAP1 ternary complex and the conditions influencing its formation.

Component	Role in the Complex	Factors Promoting Association	Detection Method
cIAP1	E3 Ubiquitin Ligase	Constitutively associated with TRAF2 in resting cells. [1] [2]	Co-Immunoprecipitation, Western Blot
TRAF2	Adaptor Protein	Acts as a scaffold, recruiting cIAP1 and other proteins to the complex. [3] [4] [5]	Co-Immunoprecipitation, Western Blot
NIK	Kinase	Substrate of the cIAP1/TRAF2 E3 ligase complex; targeted for degradation in resting cells.	Co-Immunoprecipitation (often requires proteasome inhibition to detect)
TRAF3	Adaptor Protein	Can be a component of the complex, mediating the recruitment of NIK to the cIAP1/TRAF2 machinery.	Co-Immunoprecipitation

Signaling Pathway and Experimental Workflow

To better understand the biological context and the experimental approach for studying cIAP1 ternary complexes, the following diagrams illustrate the non-canonical NF- κ B signaling pathway involving cIAP1 and a typical immunoprecipitation workflow.





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References

- 1. pnas.org [pnas.org]
- 2. researchgate.net [researchgate.net]
- 3. The tumor necrosis factor receptor 2 signal transducers TRAF2 and c-IAP1 are components of the tumor necrosis factor receptor 1 signaling complex - PMC [pmc.ncbi.nlm.nih.gov]
- 4. zora.uzh.ch [zora.uzh.ch]
- 5. TRAF2 must bind to cellular inhibitors of apoptosis for tumor necrosis factor (tnf) to efficiently activate nf- κ b and to prevent tnf-induced apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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